

# safe handling and storage procedures for lithium chlorate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lithium chlorate*

Cat. No.: *B081312*

[Get Quote](#)

## Technical Support Center: Lithium Chlorate (LiClO<sub>3</sub>)

This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **lithium chlorate**. Adherence to these guidelines is critical to ensure laboratory safety.

## Frequently Asked Questions (FAQs)

Q1: What is **lithium chlorate** and what are its primary hazards? A1: **Lithium chlorate** (LiClO<sub>3</sub>) is an inorganic compound that is a powerful oxidizing agent.<sup>[1][2][3]</sup> Its primary hazards are:

- **Fire and Explosion Risk:** As a strong oxidizer, it can cause or intensify fires and may become explosive if mixed with incompatible materials like organic compounds, reactive metal powders, or sulfur.<sup>[1][2]</sup>
- **Reactivity:** It can react violently with reducing agents, strong acids, and combustible materials.<sup>[1][4]</sup>
- **Health Hazards:** It can be harmful if swallowed or inhaled, causing irritation to the skin, eyes, and respiratory system.<sup>[4][5][6]</sup>
- **Hygroscopic Nature:** The compound readily absorbs moisture from the air, which can affect its stability and reactivity.<sup>[1][3][7]</sup>

Q2: What Personal Protective Equipment (PPE) is required when handling **lithium chlorate**?

A2: Always use appropriate PPE when handling **lithium chlorate**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile. Double-gloving is recommended. [\[1\]](#)[\[10\]](#)
- Body Protection: A lab coat is mandatory. Fire-retardant or flame-resistant clothing may be required depending on the scale of the experiment.[\[8\]](#)[\[9\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust.[\[1\]](#)[\[10\]](#) If dust generation is unavoidable, a dust respirator may be necessary.[\[8\]](#)

Q3: What are the proper storage conditions for **lithium chlorate**? A3: **Lithium chlorate** must be stored in a cool, dry, and well-ventilated area.[\[1\]](#)[\[9\]](#) Keep containers tightly closed to prevent moisture absorption.[\[1\]](#)[\[10\]](#) It is crucial to store it separately and away from all incompatible materials, particularly combustibles, organic materials, reducing agents, and strong acids.[\[1\]](#)[\[4\]](#)[\[9\]](#)

Q4: What happens when **lithium chlorate** decomposes? A4: When heated, **lithium chlorate** decomposes to form solid lithium chloride (LiCl) and oxygen gas (O<sub>2</sub>).[\[11\]](#)[\[12\]](#)[\[13\]](#) This release of oxygen can greatly increase the intensity of a fire.[\[4\]](#) The decomposition temperature is reported to be around 270°C.[\[3\]](#)

## Troubleshooting Guides

Issue: A small amount of **lithium chlorate** powder has been spilled on the lab bench.

Solution:

- Alert Personnel: Immediately notify others in the vicinity.
- Assess the Spill: Ensure the spill has not come into contact with incompatible materials.
- Wear Proper PPE: Don chemical safety goggles, gloves, and a lab coat before cleaning.

- Clean-Up: Gently sweep the solid material up and place it into a suitable, labeled container for hazardous waste disposal.[9] Avoid creating dust.[1][9]
- Decontaminate: Wipe the area with a damp cloth. Be aware that materials used for cleanup, such as paper towels or rags, may become flammable and should be handled as hazardous waste.[8][9] Do not use combustible materials like paper towels for the initial cleanup of the bulk solid.[9]
- Disposal: Dispose of the collected material and contaminated cleaning supplies according to your institution's hazardous waste procedures.[4]

Issue: The **lithium chlorate** container appears to have absorbed moisture and the material is clumping.

Solution:

- Handle with Caution: The presence of moisture can impact the material's stability.[1] Handle the container with all required PPE in a chemical fume hood.[10]
- Assess Usability: For many applications, the hydrated form may not be suitable. It is often safer to dispose of the compromised material than to attempt to dry it, as heating can lead to decomposition.
- Disposal: If the material is deemed unusable, dispose of it as hazardous waste following institutional guidelines. Ensure the waste container is clearly labeled.

Issue: Accidental skin or eye contact has occurred.

Solution:

- Skin Contact: Immediately remove all contaminated clothing.[4] Flush the affected skin with running water for at least 15 minutes.[4][6][9] Seek medical attention if irritation develops or persists.[4][5]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[6][14] Remove contact lenses if it is safe to do so.[5][8] Seek immediate medical attention from an ophthalmologist.[2]

## Data and Properties

Table 1: Physical and Chemical Properties of **Lithium Chlorate**

Property	Value	Source(s)
Chemical Formula	LiClO <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	90.39 g/mol	<a href="#">[2]</a>
Appearance	White or colorless crystalline solid	<a href="#">[10]</a>
Melting Point	127.6 - 129 °C	<a href="#">[2]</a>
Decomposition Temp.	~270 °C	<a href="#">[3]</a>

| Water Solubility | Extremely high (e.g., 459 g/100 mL at 25 °C) |[\[2\]](#) |

Table 2: Key Incompatibilities for **Lithium Chlorate**

Incompatible Material Class	Examples	Potential Hazard	Source(s)
Organic Materials	Solvents, oils, wood, paper, cloth	Spontaneous combustion or violent decomposition	<a href="#">[1]</a> <a href="#">[4]</a>
Reducing Agents	Finely powdered metals (aluminum, magnesium), hydrides	Fire or explosion	<a href="#">[1]</a> <a href="#">[4]</a>
Strong Acids	Sulfuric acid, nitric acid	Hazardous reactions, potential for explosion	<a href="#">[1]</a> <a href="#">[15]</a>
Combustible Materials	Any flammable substance	Greatly increases burning rate	<a href="#">[1]</a> <a href="#">[9]</a>
Sulfur		May become unstable and possibly explosive	<a href="#">[2]</a>

| Ammonium Salts | Ammonium nitrate | Fire or explosion [\[\[15\]](#) |

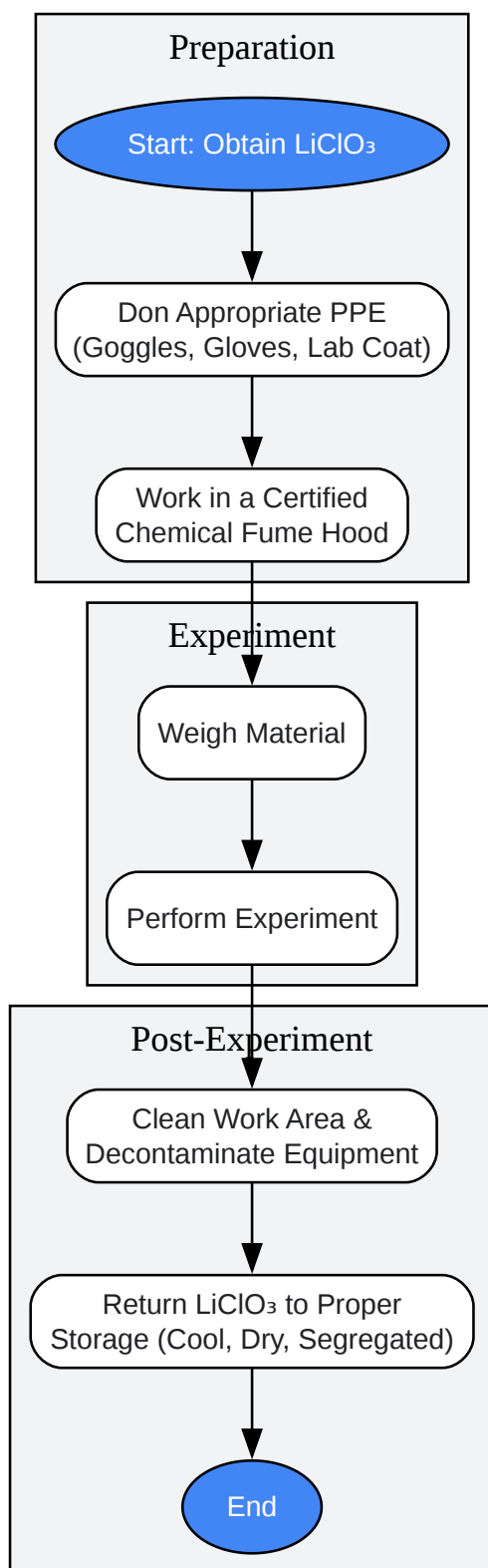
## Experimental Protocols

Protocol: Example Decontamination/Disposal Procedure for Small Quantities of Related Oxidizers

Disclaimer: This protocol is adapted from procedures for perchlorates, a related class of oxidizing salts.[\[4\]](#) Researchers must always consult their institution's specific hazardous waste disposal guidelines and the official Safety Data Sheet (SDS) for **lithium chlorate** before proceeding. This is for informational purposes only.

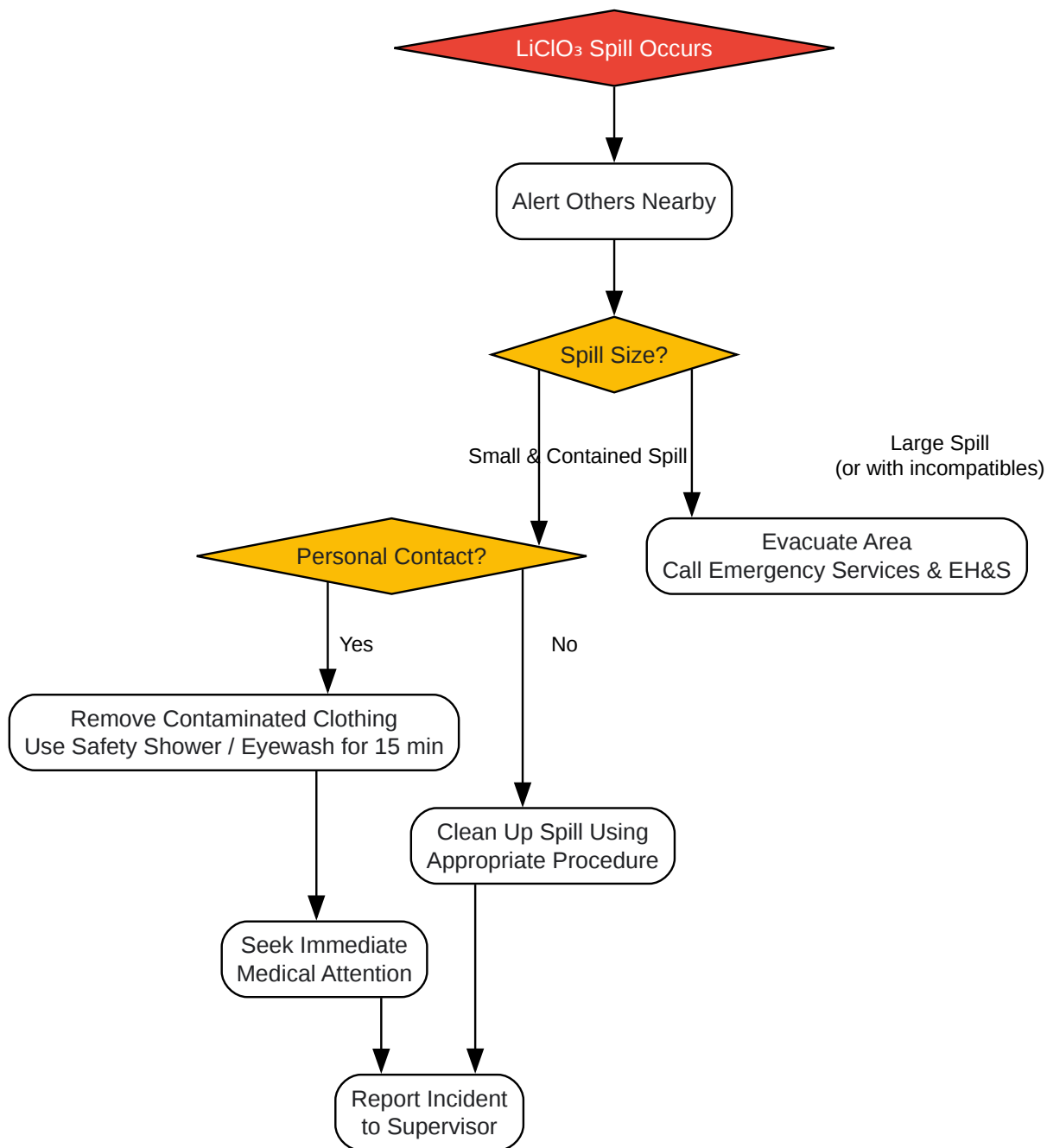
- Working Area: Perform this procedure in a certified chemical fume hood.
- Personal Protective Equipment: Wear safety goggles, a face shield, a lab coat, and chemical-resistant gloves.
- Preparation: Prepare a 3% aqueous solution or suspension of the **lithium chlorate** waste.
- Acidification: Cautiously and slowly, acidify the solution to approximately pH 2 using sulfuric acid. Stir gently.
- Reduction: While stirring at room temperature, gradually add a 50% excess of an aqueous reducing agent, such as sodium bisulfite.[\[4\]](#) The chlorate ion is reduced to the much less hazardous chloride ion.
- Neutralization: Once the reaction is complete, neutralize the solution according to institutional guidelines before disposing of it down the drain with copious amounts of water, if permitted by local regulations.[\[4\]](#)
- Verification: Always check with your Environmental Health & Safety (EH&S) department to ensure this procedure is compliant with local and federal regulations.[\[4\]](#)

## Visual Workflow Guides



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling **lithium chlorate**.



[Click to download full resolution via product page](#)

Caption: Decision tree for responding to a **lithium chlorate** spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinnno.com [nbinnno.com]
- 2. Lithium chlorate - Wikipedia [en.wikipedia.org]
- 3. Cas 13453-71-9,lithium chlorate | lookchem [lookchem.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. uprm.edu [uprm.edu]
- 6. LITHIUM CHLORIDE [www2.atmos.umd.edu]
- 7. chlorates.exrockets.com [chlorates.exrockets.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. amherst.edu [amherst.edu]
- 11. homework.study.com [homework.study.com]
- 12. brainly.ph [brainly.ph]
- 13. gauthmath.com [gauthmath.com]
- 14. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 15. ehs.princeton.edu [ehs.princeton.edu]
- To cite this document: BenchChem. [safe handling and storage procedures for lithium chlorate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081312#safe-handling-and-storage-procedures-for-lithium-chlorate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)